

Cyclohexyl Valerate: Core Properties and Identifiers

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Compound of Interest

Compound Name: Cyclohexyl valerate

Cat. No.: B072514

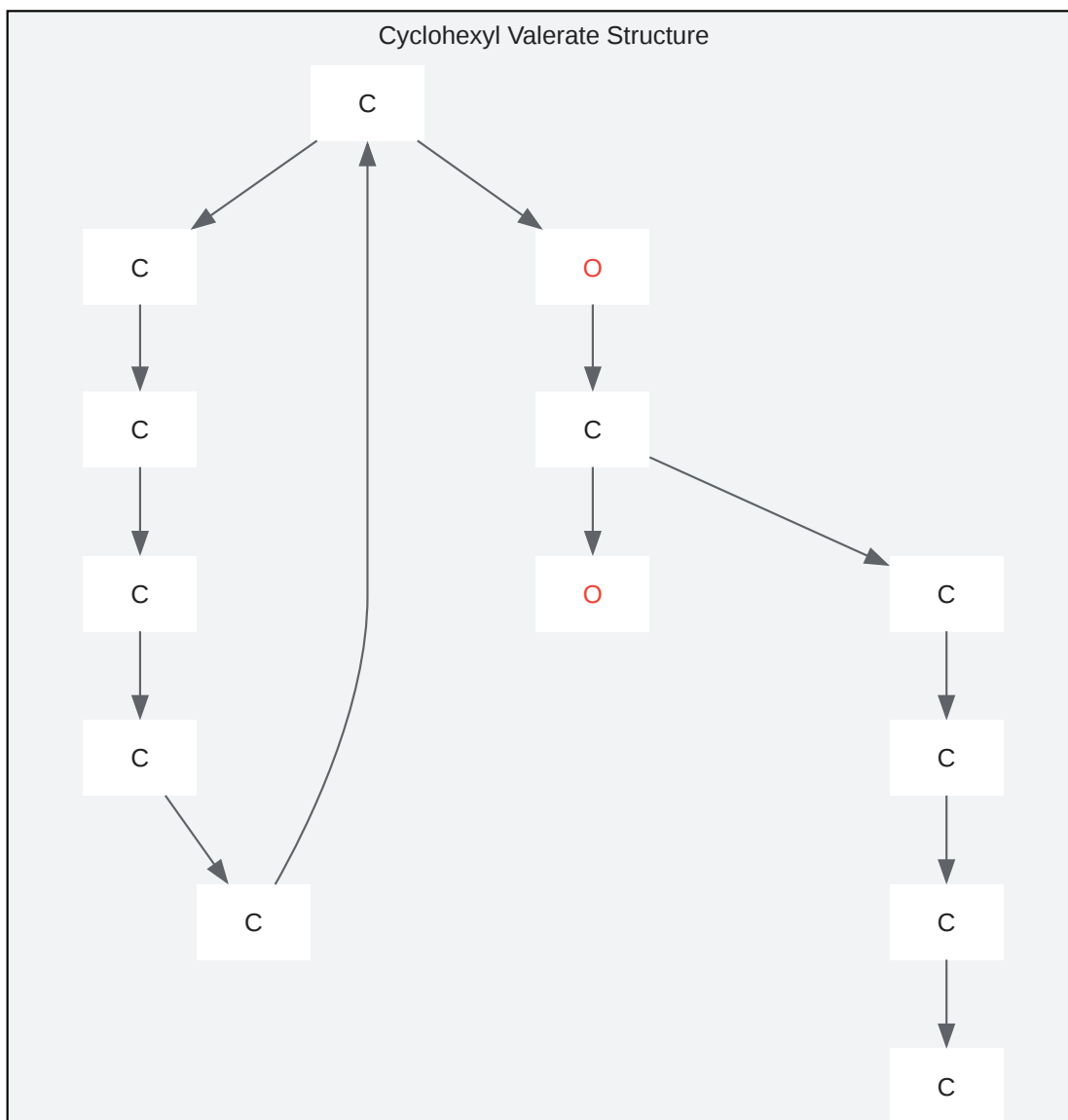
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Cyclohexyl valerate, also known as cyclohexyl pentanoate, is the ester formed from cyclohexanol and valeric acid. It is recognized for its characteristic fruity and herbal odor.

Table 1: Key Identifiers for **Cyclohexyl Valerate**

Identifier	Value	Source
CAS Number	1551-43-5	[1][2][3][4]
Molecular Formula	C ₁₁ H ₂₀ O ₂	[1][2][3]
Molecular Weight	184.28 g/mol	[1][3]
Synonyms	Cyclohexyl pentanoate, Cyclohexyl n-valerate, Pentanoic acid, cyclohexyl ester	[2][3][5]
EINECS Number	216-289-3	[2][4]

Below is the two-dimensional chemical structure of **Cyclohexyl Valerate**.



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Caption: 2D structure of **Cyclohexyl Valerate**.

Physicochemical Properties

The physical and chemical properties of a compound are critical for its application in research and development. **Cyclohexyl valerate** is a colorless liquid with properties that influence its solubility and volatility.[3]

Table 2: Physicochemical Data for **Cyclohexyl Valerate**

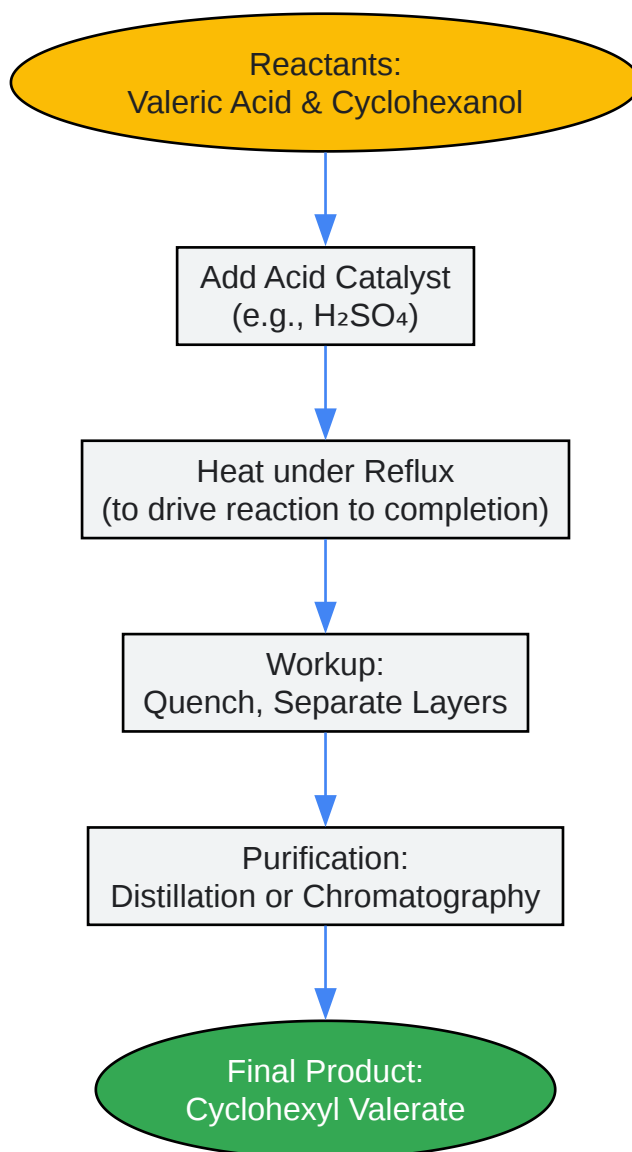
Property	Value	Source
Density	0.9349 - 0.94 g/cm ³	[2][3]
Boiling Point	223-226 °C	[3]
Flash Point	87.1 °C	[2]
Vapor Pressure	0.0599 mmHg at 25°C	[2]
Refractive Index	1.451	[2]
Solubility	Soluble in alcohol and oils; poorly soluble in water.	[3][6]
LogP	3.776 (est)	[3]

Synthesis of Cyclohexyl Valerate

The synthesis of **cyclohexyl valerate** is typically achieved through Fischer esterification. This acid-catalyzed reaction involves the condensation of a carboxylic acid (valeric acid) with an alcohol (cyclohexanol).

Experimental Workflow: Fischer Esterification

The following diagram outlines the general workflow for the synthesis of **cyclohexyl valerate**.



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Sources

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